

Introduction: The Significance of Halogenated Benzene Derivatives

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Compound of Interest

Compound Name: *1-Bromo-2-fluoro-4-methoxy-3-methylbenzene*

CAS No.: *1824307-17-6*

Cat. No.: *B6308674*

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Halogenated aromatic compounds are fundamental building blocks in organic synthesis, particularly within the pharmaceutical and agrochemical industries. The introduction of halogen atoms onto a benzene ring provides a reactive handle for a variety of cross-coupling reactions, enabling the construction of more complex molecular architectures. The specific placement of different halogens, such as bromine and fluorine, along with other substituents like methoxy and methyl groups, allows for fine-tuning of a molecule's steric and electronic properties. This modulation is critical in drug design for optimizing binding affinity, metabolic stability, and pharmacokinetic profiles.

This guide will provide an in-depth exploration of the synthesis and characterization of 1-Bromo-2-fluorobenzene, a representative example of a di-substituted halogenated benzene.

Synthesis of 1-Bromo-2-fluorobenzene

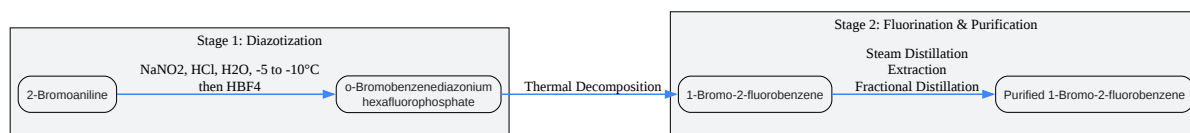
The synthesis of 1-Bromo-2-fluorobenzene is most effectively achieved through a modified Schiemann reaction, a cornerstone of aromatic fluorination chemistry. This method involves the

diazotization of an aromatic amine followed by thermal decomposition of the resulting diazonium salt in the presence of a fluoride source.

Overall Reaction Scheme

The synthesis proceeds in two main stages:

- **Diazotization:** Conversion of 2-bromoaniline to o-bromobenzenediazonium hexafluorophosphate.
- **Fluorination:** Thermal decomposition of the diazonium salt to yield 1-bromo-2-fluorobenzene.



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Caption: Workflow for the synthesis of 1-Bromo-2-fluorobenzene.

Experimental Protocol

The following protocol is adapted from a well-established procedure and provides a reliable method for the laboratory-scale synthesis of 1-Bromo-2-fluorobenzene.[1]

Materials and Equipment:

- 2-Bromoaniline
- Concentrated Hydrochloric Acid (12N)
- Sodium Nitrite (NaNO₂)

- 65% Hexafluorophosphoric Acid (HPF₆)
- Methanol
- Diethyl ether
- 10% Aqueous Sodium Carbonate
- Methylene Chloride
- Anhydrous Sodium Sulfate
- 2-L three-necked flask with mechanical stirrer and thermometer
- Steam distillation apparatus
- Claisen flask for vacuum distillation

Procedure:

Part A: o-Bromobenzenediazonium hexafluorophosphate

- In a 2-L three-necked flask equipped with a stirrer and thermometer, add 60 g of o-bromoaniline.
- Add a solution of 95 mL of 12N hydrochloric acid in 650 mL of water with stirring. Heat the mixture on a steam bath to facilitate dissolution.
- Cool the solution to between -5°C and -10°C using an ice-salt or dry ice-acetone bath.
- While maintaining the temperature, add a solution of 29 g of sodium nitrite in 75 mL of water dropwise with stirring. Ensure a slight excess of nitrous acid is present at the end of the addition (test with starch-iodide paper).
- To the cold diazonium salt solution, add 74 mL of 65% hexafluorophosphoric acid in one portion with vigorous stirring.
- Continue cooling and slow stirring for an additional 30 minutes.

- Collect the precipitated diazonium hexafluorophosphate by filtration on a Büchner funnel.
- Wash the salt on the funnel with 300 mL of cold water, followed by a solution of 80 mL of methanol in 320 mL of ether.
- Partially dry the salt by drawing air through the funnel for 2 hours.
- Transfer the salt to filter paper, powder it with a spatula, and dry under vacuum (at ~1 mm) for at least 12 hours. The final product should be a cream-colored solid.

Part B: 1-Bromo-2-fluorobenzene

- Place the dried o-bromobenzenediazonium hexafluorophosphate in a flask suitable for thermal decomposition.
- Heat the flask gently to initiate decomposition. The reaction can be exothermic, so proceed with caution.
- After the decomposition is complete, cool the flask to room temperature.
- Slowly add 400 mL of 10% aqueous sodium carbonate through a condenser.
- Steam distill the mixture until no more oil is visible in the distillate.
- Separate the organic layer (the product is denser than water).
- Extract the aqueous layer with three 50-mL portions of methylene chloride.
- Combine the organic layer and the extracts, and dry over anhydrous sodium sulfate.
- Distill the dried liquid using a Claisen flask with an indented neck. Collect the fraction at 58–59°C/17 mm Hg or 156–157°C/760 mm Hg. The product is a colorless liquid.

Physicochemical and Spectroscopic Data

Thorough characterization of the synthesized 1-Bromo-2-fluorobenzene is essential to confirm its identity and purity. The following tables summarize key physicochemical properties and expected spectroscopic data.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₄ BrF	[1]
Molecular Weight	175.00 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	156-157 °C at 760 mmHg	[1]
Density	~1.58 g/cm ³ (predicted)	

Spectroscopic Data

While a complete set of spectra for 1-Bromo-2-fluorobenzene is not readily available in the initial search, we can predict the key features based on its structure and data from similar compounds.

¹H NMR (Proton NMR): The spectrum will show complex multiplets in the aromatic region (typically δ 6.8-7.6 ppm) due to the coupling of the protons with each other and with the fluorine atom.

¹³C NMR (Carbon NMR): The spectrum will exhibit six distinct signals for the aromatic carbons. The carbon attached to the fluorine will show a large one-bond coupling constant (¹J_{C-F}), and other carbons will show smaller two- and three-bond couplings.

IR (Infrared) Spectroscopy: Key vibrational bands will include C-H stretching of the aromatic ring (~3050-3100 cm⁻¹), C=C stretching in the aromatic ring (~1450-1600 cm⁻¹), C-F stretching (~1200-1300 cm⁻¹), and C-Br stretching (~500-600 cm⁻¹).

Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak (M⁺) and an M+2 peak of nearly equal intensity, which is characteristic of a compound containing one bromine atom.

Structural Visualization

The chemical structure of 1-Bromo-2-fluorobenzene is depicted below, highlighting the arrangement of the substituents on the benzene ring.

Caption: Chemical structure of 1-Bromo-2-fluorobenzene.

Conclusion and Future Perspectives

This technical guide has provided a detailed protocol for the synthesis of 1-Bromo-2-fluorobenzene, a valuable building block in organic chemistry. The methodologies described are robust and can be adapted for the synthesis of other halogenated aromatic compounds. For researchers interested in **1-Bromo-2-fluoro-4-methoxy-3-methylbenzene**, the synthetic strategies outlined here, such as the Schiemann reaction starting from a suitably substituted aniline, would be a logical starting point for developing a synthetic route. Further research would be required to optimize the reaction conditions and fully characterize the target molecule. The principles of spectroscopic analysis discussed remain universally applicable for the structural elucidation of novel compounds.

References

- Rutherford, K. G.; Redmond, W. 1-bromo-2-fluorobenzene. Org. Synth.1963, 43, 12. DOI: 10.15227/orgsyn.043.0012. Available from: [\[Link\]](#)

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Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
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